Application Note: Precision Synthesis of 1,2-Benzisothiazoles from 2'-Mercaptoacetophenone

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Compound of Interest

Compound Name:	*2'-Mercaptoacetophenone*
CAS No.:	*26824-02-2*
Cat. No.:	*B2924007*

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Executive Summary

The 1,2-benzisothiazole scaffold is a critical pharmacophore in medicinal chemistry, serving as the core structure for antipsychotics (e.g., Ziprasidone, Lurasidone) and various agrochemicals. Traditional synthesis via the oxidative cyclization of o-mercaptoacetophenone oximes using polyphosphoric acid (PPA) is plagued by poor selectivity, often yielding significant quantities of the Beckmann rearrangement product, 2-methylbenzothiazole.

This Application Note details a high-fidelity, mild protocol for converting **2'-mercaptoacetophenone** to 3-methyl-1,2-benzisothiazole. By utilizing an S-nitrosation / intramolecular aza-Wittig cascade, this method circumvents the formation of isomeric benzothiazoles, ensuring high regioselectivity and yield under neutral conditions.

Mechanistic Insight & Reaction Design[1]

The Selectivity Challenge

Classically, the condensation of **2'-mercaptoacetophenone** with hydroxylamine yields an oxime. Upon treatment with acid (PPA or

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), this oxime undergoes two competing pathways:

- Desired: Nucleophilic attack of sulfur on the nitrogen to form the N–S bond (1,2-benzisothiazole).
- Undesired: Beckmann rearrangement to form the N–C bond (benzothiazole).

The Solution: Phosphine-Mediated Annulation

To eliminate the rearrangement pathway, we employ a nitrogen-atom transfer strategy. The thiol is first converted to an S-nitrosothiol. Triphenylphosphine (

) then attacks the nitroso group, triggering a cascade that forms an aza-ylide intermediate. This intermediate undergoes an intramolecular aza-Wittig reaction with the pendant ketone, forming the N=C double bond and closing the isothiazole ring exclusively.

Reaction Pathway Visualization

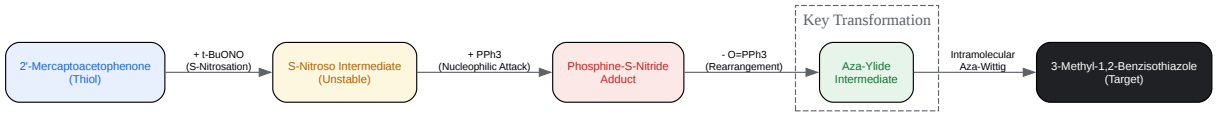

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Figure 1: Mechanistic cascade from thiol to benzisothiazole via S-nitrosation and aza-Wittig cyclization.

Experimental Protocol

Materials & Equipment

- Reagents:
  - **2'-Mercaptoacetophenone** (2-Acetylbenzenethiol) [>97%]
  - tert-Butyl Nitrite (TBN) [90%, technical grade]

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- Triphenylphosphine (

) [Recrystallized]
- Dichloromethane (DCM) [Anhydrous]

- Equipment:
  - Schlenk line or Nitrogen manifold
  - Magnetic stirrer
  - 0°C Ice bath
  - Rotary evaporator

Step-by-Step Methodology

Step 1: S-Nitrosation[1]

- Setup: Charge a flame-dried 50 mL round-bottom flask with a magnetic stir bar. Purge with nitrogen.[2]
- Dissolution: Add **2'-Mercaptoacetophenone** (1.0 mmol, 152 mg) and anhydrous DCM (5 mL). The solution should be clear/yellowish.
- Addition: Cool the reaction to 0°C. Add tert-Butyl Nitrite (1.1 mmol, 131 µL) dropwise over 2 minutes.
  - Observation: The solution will rapidly turn deep red/green, indicating the formation of the S-nitrosothiol.
- Reaction: Stir at 0°C for 15–30 minutes. Full conversion to the S-nitroso species is usually quantitative.

Step 2: Phosphine-Mediated Cyclization

- Addition: To the S-nitrosothiol solution at 0°C, add a solution of Triphenylphosphine (1.1 mmol, 288 mg) in DCM (2 mL) dropwise.

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- Note: Nitrogen evolution (bubbling) may be observed as the cascade proceeds.

- Warming: Remove the ice bath and allow the reaction to warm to room temperature (20–25°C).

- Monitoring: Stir for 1–2 hours. Monitor via TLC (Hexanes/EtOAc 4:1). The deep colored S-nitroso spot will disappear, replaced by a fluorescent spot (benzisothiazole) and the baseline triphenylphosphine oxide.

Step 3: Workup & Purification[3]

- Concentration: Remove the solvent under reduced pressure.

- Purification: Purify the crude residue directly via flash column chromatography on silica gel.

  - Eluent: Gradient of Hexanes

    10% EtOAc/Hexanes.

- Yield: Expect 85–92% yield of 3-methyl-1,2-benzisothiazole as a pale yellow oil or low-melting solid.

Method Validation & Performance Data

The following table compares the S-Nitrosation/Aza-Wittig protocol against the traditional Oxime/PPA method for various substrates.

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Parameter	S-Nitrosation / Aza-Wittig (This Protocol)	Traditional Oxime / PPA
Reagents	TBN, , DCM	, Polyphosphoric Acid
Temperature	0°C to RT (Mild)	100–120°C (Harsh)
Selectivity	>99:1 (Benzisothiazole only)	~60:40 (Mixture with Benzothiazole)
Yield	85–95%	40–60%
Functional Group Tolerance	High (Esters, Halides, Nitriles compatible)	Low (Acid-sensitive groups degrade)
Byproducts	,	Beckmann rearrangement isomers

Troubleshooting Guide

- Low Yield: Ensure the tert-butyl nitrite is fresh. Old bottles can decompose to acid, which may interfere.
- Incomplete Reaction: If the red color of the S-nitroso intermediate persists, add an additional 0.1 eq of

  .
- Separation Issues: Triphenylphosphine oxide (

) can be difficult to remove. If flash chromatography is insufficient, triturating the crude solid with cold hexanes often precipitates the bulk of the

  before the column.

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